

Application Note: Analysis of Prothion as a Reference Standard in Pesticide Residue Studies

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Compound of Interest

Compound Name: Prothion

Cat. No.: B13891279

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Introduction

Prothion (CAS No. 5969-94-8), an organothiophosphate pesticide, is utilized in agriculture to control a variety of pests. As with many pesticides, monitoring its residue levels in environmental and agricultural samples is crucial for ensuring food safety and environmental protection. Accurate and reliable quantification of **prothion** residues necessitates the use of a well-characterized reference standard. This document provides detailed application notes and protocols for the use of **prothion** as a reference standard in pesticide analysis, primarily focusing on Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) methods.

Chemical Information

Property	Value
IUPAC Name	ethyl 3-((diethoxyphosphorothioyl)thio)propanoate
CAS Number	5969-94-8
Molecular Formula	C ₉ H ₁₉ O ₄ PS ₂
Molecular Weight	286.34 g/mol

Analytical Methodologies

The analysis of **prothion**, like other organothiophosphate pesticides, is commonly performed using Gas Chromatography (GC) with selective detectors such as the Flame Photometric Detector (FPD) or a Mass Spectrometer (MS).^{[1][2]} High-Performance Liquid Chromatography (HPLC) coupled with a UV or MS detector can also be employed, particularly for samples that may be thermally labile.^{[3][4]}

Gas Chromatography (GC) Analysis

GC is a robust and sensitive technique for the analysis of volatile and semi-volatile compounds like **prothion**. The use of a Flame Photometric Detector (FPD) operating in phosphorus mode provides high selectivity for organophosphate pesticides.

Typical GC-FPD Conditions for Organothiophosphate Pesticide Analysis

Parameter	Condition
Column	Agilent HP-5 (30 m × 0.25 mm i.d., 0.25 µm film thickness) or equivalent
Carrier Gas	Helium (99.99% purity) at a constant flow of 1.0 mL/min
Injector Temperature	250°C
Injection Mode	Splitless (1 µL injection volume)
Oven Temperature Program	Initial 100°C, ramp at 25°C/min to 180°C, then ramp at 4°C/min to 200°C, and finally ramp at 10°C/min to 250°C, hold for 2 min. ^[5]
Detector	Flame Photometric Detector (FPD)
Detector Temperature	250°C

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a versatile technique suitable for a wide range of pesticides. For compounds like **prothion**, reversed-phase HPLC with a C18 column is a common approach.

Typical HPLC-UV Conditions for Organothiophosphate Pesticide Analysis

Parameter	Condition
Column	C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water
Flow Rate	1.0 mL/min
Column Temperature	25°C
Detector	UV Detector at an appropriate wavelength (e.g., 250 nm)[3]
Injection Volume	20 µL

Experimental Protocols

Protocol 1: Preparation of Prothion Standard Stock and Working Solutions

- Standard Stock Solution (e.g., 1000 µg/mL):
 - Accurately weigh approximately 10 mg of **prothion** reference standard into a 10 mL volumetric flask.
 - Dissolve the standard in a suitable solvent such as acetone or ethyl acetate.
 - Bring the flask to volume with the solvent and mix thoroughly.
 - Store the stock solution in an amber vial at 4°C.
- Working Standard Solutions:

- Prepare a series of working standard solutions by serial dilution of the stock solution with the appropriate solvent (e.g., hexane for GC, acetonitrile/water for HPLC).
- The concentration range for the working standards should bracket the expected concentration of **prothion** in the samples. A typical calibration curve might include concentrations from 0.05 to 2.5 µg/mL.[\[6\]](#)

Protocol 2: Sample Preparation - Extraction of Prothion from Soil

This protocol is a general procedure for the extraction of organothiophosphate pesticides from soil samples.

- Sample Collection and Homogenization:
 - Collect a representative soil sample and air-dry it in the dark.
 - Sieve the soil through a 2 mm mesh to remove large debris and ensure homogeneity.
- Extraction:
 - Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube.
 - Add 20 mL of a suitable extraction solvent (e.g., a mixture of acetone and hexane, 1:1 v/v).
 - Vortex the mixture for 2 minutes and then sonicate for 15 minutes in an ultrasonic bath.
 - Centrifuge the sample at 3000 rpm for 5 minutes.
 - Carefully transfer the supernatant to a clean collection tube.
 - Repeat the extraction process on the soil pellet with another 20 mL of the extraction solvent.
 - Combine the supernatants.
- Concentration and Reconstitution:

- Evaporate the combined extract to near dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume (e.g., 1 mL) of a solvent suitable for the analytical instrument (e.g., hexane for GC).

Protocol 3: Sample Preparation - Solid-Phase Extraction (SPE) for Water Samples

This protocol outlines a general SPE procedure for the cleanup and concentration of organothiophosphate pesticides from water samples.

- Sample Collection and Preservation:
 - Collect water samples in clean glass bottles.
 - If not analyzed immediately, store the samples at 4°C.
- SPE Cartridge Conditioning:
 - Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
 - Pass a known volume of the water sample (e.g., 500 mL) through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Cartridge Washing and Drying:
 - Wash the cartridge with 5 mL of deionized water to remove any interfering polar compounds.
 - Dry the cartridge by passing air or nitrogen through it for 10-15 minutes.
- Elution:
 - Elute the retained **prothion** from the cartridge with a suitable solvent (e.g., 5-10 mL of ethyl acetate).

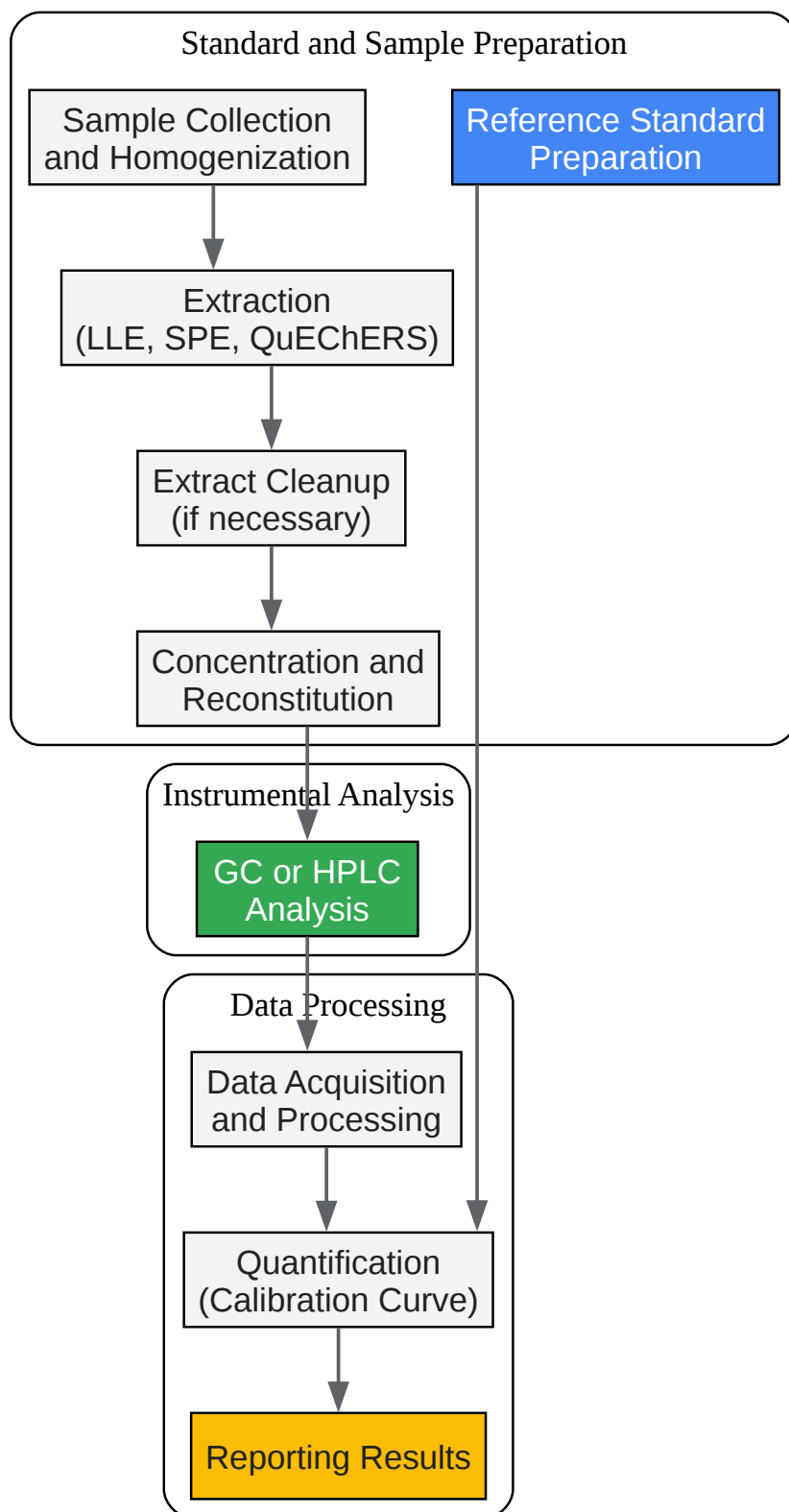
- Collect the eluate in a clean tube.
- Concentration and Reconstitution:
 - Evaporate the eluate to a small volume (e.g., 0.5 mL) under a gentle stream of nitrogen.
 - Adjust the final volume to 1 mL with a solvent compatible with the analytical instrument.

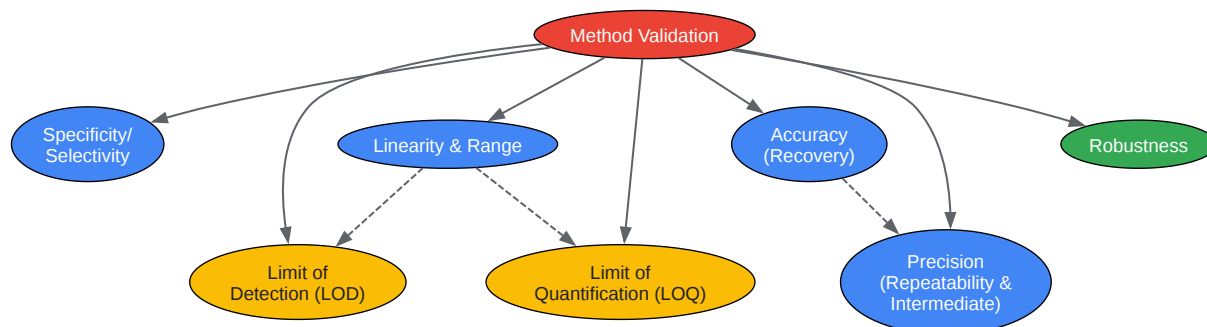
Method Validation Data for Organothiophosphate Pesticide Analysis

The following table summarizes typical method validation parameters for the analysis of organothiophosphate pesticides using GC and HPLC techniques, based on literature for similar compounds.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Parameter	GC-FPD/GC-MS	HPLC-MS/MS
Linearity (r^2)	> 0.99	> 0.99
Limit of Detection (LOD)	0.01 - 1.5 ng/mL	0.02 - 0.1 ng/mL
Limit of Quantification (LOQ)	0.05 - 5.0 ng/mL	0.06 - 0.5 ng/mL
Recovery (%)	70 - 110%	70 - 120%
Precision (RSD %)	< 15%	< 15%

Visualizations





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